

rac 3,4-Dihydroxymandelic Acid-d3 molecular weight

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Compound of Interest

Compound Name: *rac 3,4-Dihydroxymandelic Acid-d3*

Cat. No.: *B15555113*

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An In-depth Technical Guide on the Molecular Weight of **rac 3,4-Dihydroxymandelic Acid-d3**

This guide provides a detailed analysis of the molecular weight of **rac 3,4-Dihydroxymandelic Acid-d3**, a deuterated analog of 3,4-Dihydroxymandelic acid. This information is crucial for researchers, scientists, and drug development professionals working with isotopically labeled compounds in various applications, including metabolic studies, pharmacokinetic analyses, and as internal standards in mass spectrometry.

Introduction to Isotopically Labeled Compounds

Isotopically labeled compounds, such as **rac 3,4-Dihydroxymandelic Acid-d3**, are molecules in which one or more atoms have been replaced by an isotope of that same element.

Deuterium (^2H or D), a stable isotope of hydrogen, is commonly used for this purpose. The substitution of hydrogen with deuterium results in an increase in the molecular mass of the compound, which can be precisely detected by mass spectrometry, making it an invaluable tool in analytical and metabolic research.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The key to determining the molecular weight of **rac 3,4-Dihydroxymandelic Acid-d3** lies in understanding its molecular formula and the atomic masses of its constituent isotopes.

Molecular Formula

The molecular formula for the non-deuterated rac 3,4-Dihydroxymandelic Acid is $C_8H_8O_5$.^{[1][2][3][4][5]} In the deuterated form, three hydrogen atoms are replaced by deuterium atoms, leading to the molecular formula $C_8H_5D_3O_5$.^{[6][7]}

Calculation of Molecular Weight

The molecular weight of **rac 3,4-Dihydroxymandelic Acid-d3** is calculated by summing the atomic weights of carbon, hydrogen, deuterium, and oxygen atoms in its molecular formula.

- Molecular Weight of rac 3,4-Dihydroxymandelic Acid ($C_8H_8O_5$): 184.15 g/mol .^{[1][2][3][4][5]}
- Atomic Weight of Deuterium (D): Approximately 2.014 Da.^{[8][9][10][11]}
- Atomic Weight of Hydrogen (1H): Approximately 1.008 Da.

The increase in mass due to the substitution of three hydrogen atoms with three deuterium atoms can be calculated as follows:

Mass Difference = (3 × Atomic Weight of Deuterium) - (3 × Atomic Weight of Hydrogen) Mass Difference ≈ (3 × 2.014 Da) - (3 × 1.008 Da) = 6.042 Da - 3.024 Da = 3.018 Da

Therefore, the molecular weight of the deuterated compound can be estimated by adding this mass difference to the molecular weight of the non-deuterated compound:

Molecular Weight of $C_8H_5D_3O_5$ ≈ 184.15 g/mol + 3.018 g/mol = 187.168 g/mol

The reported molecular weight of **rac 3,4-Dihydroxymandelic Acid-d3** is 187.16 g/mol .^{[6][7][12]}

Data Presentation

The quantitative data regarding the molecular weights and formulas of both the deuterated and non-deuterated forms of 3,4-Dihydroxymandelic Acid are summarized in the table below for easy comparison.

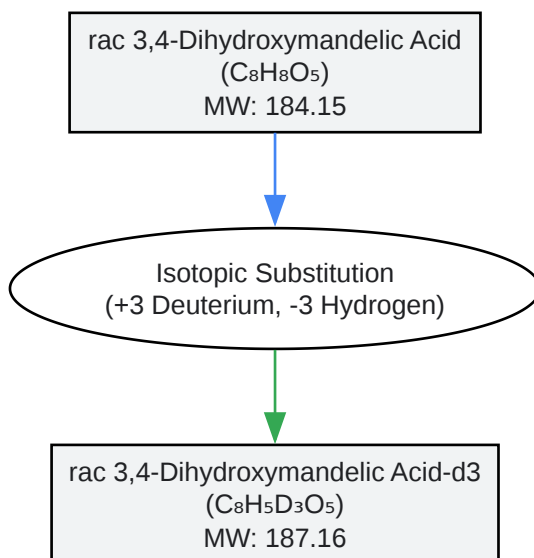
Compound	Molecular Formula	Molecular Weight (g/mol)
rac 3,4-Dihydroxymandelic Acid	C ₈ H ₈ O ₅	184.15
rac 3,4-Dihydroxymandelic Acid-d ₃	C ₈ H ₅ D ₃ O ₅	187.16

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **rac 3,4-Dihydroxymandelic Acid-d₃** are specific to the manufacturing laboratory and are generally proprietary. For researchers planning to use this compound, it is recommended to consult the technical datasheets and certificates of analysis provided by the supplier. These documents typically include information on the isotopic purity and the analytical methods used for quality control, such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS).

Logical Relationship Visualization

The following diagram illustrates the relationship between the native compound and its deuterated analog through isotopic substitution.



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